

# 4-Bromo-2-methoxybenzyl alcohol CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2-methoxybenzyl alcohol

Cat. No.: B101061

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## An In-depth Technical Guide to 4-Bromo-2-methoxybenzyl alcohol

This technical guide provides a comprehensive overview of **4-Bromo-2-methoxybenzyl alcohol**, a key building block in organic synthesis and pharmaceutical development. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, safety, and applications.

## Core Compound Information

CAS Number: 17102-63-5

**4-Bromo-2-methoxybenzyl alcohol** is an aromatic alcohol that is particularly valuable as an intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its structure, featuring both a bromine atom and a methoxy group, allows for a variety of chemical transformations.<sup>[1]</sup>

## Chemical Structure and Identifiers

Identifier	Value
IUPAC Name	(4-bromo-2-methoxyphenyl)methanol[2]
Molecular Formula	C8H9BrO2[2][3][4]
Molecular Weight	217.06 g/mol [2][3][4]
SMILES	COc1cc(Br)ccc1CO
InChI	1S/C8H9BrO2/c1-11-8-4-7(9)3-2-6(8)5-10/h2-4,10H,5H2,1H3[2]
InChIKey	HBEIHPSICGGZIF-UHFFFAOYSA-N[2]

## Physicochemical Properties

The physical and chemical properties of **4-Bromo-2-methoxybenzyl alcohol** are summarized below. This compound exists as a solid at room temperature.

Property	Value
Melting Point	66-70 °C[4]
Boiling Point	50 °C at 0.04 mmHg[4]
Density	1.513 g/cm <sup>3</sup> [5]
Flash Point	129.5°C[5]
Topological Polar Surface Area	29.5 Å <sup>2</sup> [2]
Hydrogen Bond Donor Count	1[2]
Hydrogen Bond Acceptor Count	2[2]

## Safety and Handling

**4-Bromo-2-methoxybenzyl alcohol** is classified as hazardous. Appropriate safety precautions must be observed during handling and storage.

## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2[3]
Eye Irritation	Category 2[3]
Specific target organ toxicity — single exposure (Respiratory system)	Category 3[3]

## Hazard and Precautionary Statements

- Signal Word: Warning[3]
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]
- Precautionary Statements:
  - P261: Avoid breathing dust/fumes.[6]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Applications in Research and Development

**4-Bromo-2-methoxybenzyl alcohol** is a versatile reagent primarily used in:

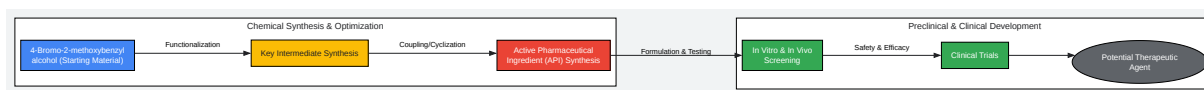
- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the creation of various pharmaceutical agents, including anti-inflammatory and analgesic drugs.[1]
- **Organic Synthesis:** Its functional groups make it a valuable building block for the synthesis of more complex organic molecules.[1]
- **Biochemical Research:** The compound is utilized in studies related to enzyme interactions and metabolic pathways.[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and specific applications of **4-Bromo-2-methoxybenzyl alcohol** are typically found within proprietary research documentation or specialized scientific literature. Publicly available sources provide general handling and safety information but lack specific step-by-step experimental procedures. Researchers should consult relevant chemical synthesis databases and peer-reviewed journals for detailed methodologies.

## Logical Workflow: Role in Drug Development

The following diagram illustrates the typical role of **4-Bromo-2-methoxybenzyl alcohol** as a starting material in the broader context of drug discovery and development.



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Caption: Workflow of **4-Bromo-2-methoxybenzyl alcohol** in drug development.

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- To cite this document: BenchChem. [4-Bromo-2-methoxybenzyl alcohol CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101061#4-bromo-2-methoxybenzyl-alcohol-cas-number-and-properties]

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